

Calcein excitation and emission spectra

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Compound of Interest

Compound Name: Calcein

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An In-depth Technical Guide to **Calcein** Excitation and Emission Spectra

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectral properties of **Calcein** and its derivatives, with a focus on their application in cellular assays. Detailed experimental protocols and a summary of key quantitative data are presented to assist researchers in the effective use of these fluorescent probes.

Introduction to Calcein

Calcein is a fluorescent dye belonging to the fluorescein family.^[1] In its free form, it is a highly negatively charged, water-soluble molecule that is membrane impermeant.^[2] Its fluorescence is minimally affected by pH in the range of 6.5 to 12.^[2] The acetoxymethyl (AM) ester form, **Calcein** AM, is a non-fluorescent, cell-permeant derivative that is widely used to determine cell viability.^{[3][4]}

The principle of the **Calcein** AM assay is based on the enzymatic activity of viable cells. **Calcein** AM readily crosses the membrane of live cells.^[4] Once inside, intracellular esterases cleave the AM groups, converting the non-fluorescent **Calcein** AM into the highly fluorescent **Calcein**.^{[4][5]} The resulting **Calcein** is trapped within the cytoplasm of cells with intact membranes, and its green fluorescence serves as an indicator of cell viability.^[6] Dead cells, lacking active esterases and membrane integrity, do not produce or retain the fluorescent signal.^[4]

Spectral Properties of Calcein and its Derivatives

The selection of an appropriate **Calcein** derivative is critical for successful experimental outcomes, particularly in multiplexing experiments where spectral overlap with other fluorophores must be minimized.^[7] The following table summarizes the excitation and emission maxima for various **Calcein** derivatives.

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Notes
Calcein	494-501	515-521	Also known as Fluorexon. ^{[1][8]}
Calcein Green	494	514	---
Calcein AM	~494	~517	Non-fluorescent until hydrolyzed by intracellular esterases. ^[5]
Calcein Blue	354-361	441-455	Can be excited at 360 nm. ^{[9][10]}
Calcein Blue AM	---	---	Cell-permeant version of Calcein Blue.
Calcein Orange™	531	545	---
Calcein Red™ AM	562	576	---
Calcein Deep Red™	643	663	---
CytoCalcein™ Violet 450	406	445	Excited by a 405 nm laser. ^[10]
CytoCalcein™ Violet 500	420	505	Excited by a 405 nm laser. ^[10]
Calcein UltraGreen™	492	514	---

Data compiled from multiple sources.^{[1][5][8][9][10][11]}

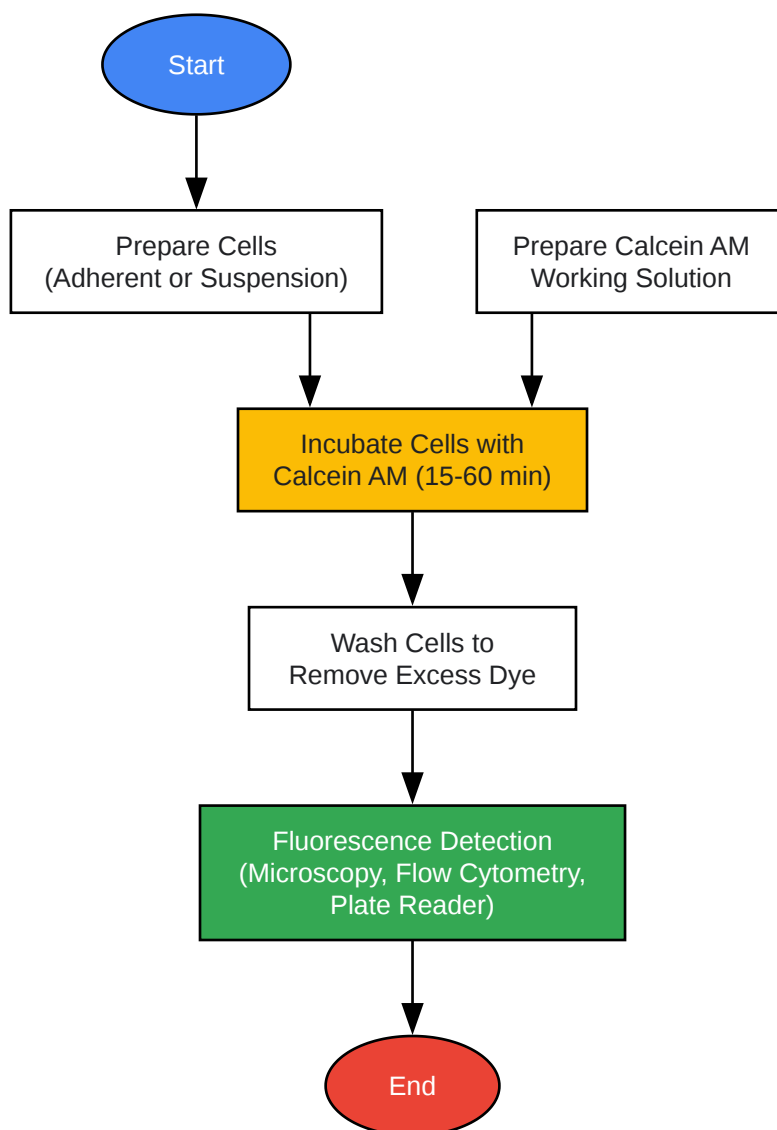
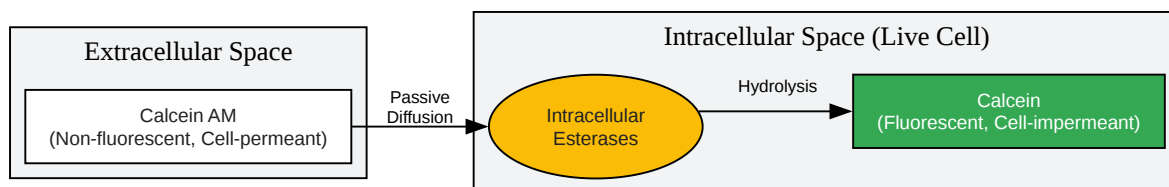
Quantitative Photophysical Data

For advanced fluorescence applications, understanding the quantum yield and extinction coefficient is essential for predicting signal brightness.

Compound	Molar Extinction Coefficient (ϵ) ($\text{cm}^{-1}\text{M}^{-1}$)	Quantum Yield (Φ)	Solvent/Conditions
Calcein	~75,000 - 81,000	Not specified	pH 8 or PBS/ddH ₂ O. [2] [12]
Calcein Blue	16,100	0.59	PBS.

Mechanism of Calcein AM for Cell Viability

The following diagram illustrates the mechanism by which non-fluorescent **Calcein** AM is converted to fluorescent **Calcein** within a viable cell.



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